

Application of Diallyl Hexahydrophthalate in High-Reliability Electronic Components: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *Diallyl hexahydrophthalate*

Cat. No.: *B075857*

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Introduction

Diallyl hexahydrophthalate (DAHHP) is a thermosetting resin that holds significant promise for applications in high-reliability electronic components. As a saturated analogue of diallyl phthalate (DAP), DAHHP is anticipated to exhibit superior thermal stability, enhanced resistance to weathering and UV degradation, and excellent electrical insulation properties.[1][2] These characteristics make it a prime candidate for use in demanding environments where long-term performance and stability are critical.[3][4] This document provides a comprehensive overview of the application of DAHHP in high-reliability electronics, including its fundamental properties, relevant experimental protocols, and a comparative analysis with existing materials.

Due to the limited availability of specific quantitative data for **diallyl hexahydrophthalate**, this document will leverage data from its close analogue, diallyl phthalate (DAP), to provide a representative performance profile. The hydrogenation of the aromatic ring in DAP to a cyclohexane ring in DAHHP is expected to improve thermal and oxidative stability while maintaining the excellent electrical properties inherent to the diallyl ester structure.

Properties of Diallyl Hexahydrophthalate Molding Compounds

The properties of cured **diallyl hexahydrophthalate** resins, particularly when compounded with fillers such as glass fibers or minerals, make them highly suitable for electronic components. These compounds are known for their exceptional dimensional stability, low moisture absorption, and retention of electrical properties in high-humidity and high-temperature environments.[2][5]

Data Presentation

The following tables summarize the typical properties of diallyl phthalate (DAP) molding compounds, which are expected to be similar to or exceeded by **diallyl hexahydrophthalate** compounds.

Table 1: Mechanical Properties of Short Glass Fiber Filled DAP Molding Compound

Property	Value	Units
Tensile Strength, Ultimate	35.0 - 117	MPa
Modulus of Elasticity	4.00 - 17.0	GPa
Flexural Yield Strength	60.0 - 180	MPa
Flexural Modulus	8.00 - 18.0	GPa
Compressive Yield Strength	130 - 200	MPa

Data sourced from a summary of materials in the MatWeb database for Diallyl Phthalate (DAP) Molding Compound, Short Glass Fiber Filled.[6]

Table 2: Thermal Properties of Short Glass Fiber Filled DAP Molding Compound

Property	Value	Units
Coefficient of Linear Thermal Expansion	12.0 - 55.0	µm/m-°C
Thermal Conductivity	0.280 - 1.10	W/m-K
Maximum Service Temperature, Air	130 - 200	°C
Deflection Temperature at 1.8 MPa (264 psi)	180 - 288	°C
Glass Transition Temperature	150	°C

Data sourced from a summary of materials in the MatWeb database for Diallyl Phthalate (DAP) Molding Compound, Short Glass Fiber Filled and a comparison with epoxy.[6][7]

Table 3: Electrical Properties of Short Glass Fiber Filled DAP Molding Compound

Property	Value	Units
Electrical Resistivity	1.00e+14 - 1.00e+17	ohm-cm
Surface Resistance	1.00e+14 - 1.00e+17	ohm
Dielectric Strength (Breakdown Potential)	40	kV/mm

Data sourced from a summary of materials in the MatWeb database for Diallyl Phthalate (DAP) Molding Compound, Short Glass Fiber Filled and a comparison with epoxy.[6][7]

Experimental Protocols

Synthesis of Diallyl Hexahydrophthalate Monomer

Diallyl hexahydrophthalate can be synthesized via the esterification of hexahydrophthalic anhydride with allyl alcohol.

Materials:

- Hexahydrophthalic anhydride
- Allyl alcohol (excess)
- Esterification catalyst (e.g., p-toluenesulfonic acid)
- Polymerization inhibitor (e.g., hydroquinone)
- Sodium bicarbonate solution (5% w/v)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate
- Toluene (for azeotropic removal of water)

Procedure:

- To a round-bottom flask equipped with a Dean-Stark trap, condenser, and magnetic stirrer, add hexahydrophthalic anhydride, a 3-5 molar excess of allyl alcohol, toluene (approximately 50% of the alcohol volume), a catalytic amount of p-toluenesulfonic acid (0.1-0.5 mol%), and a small amount of hydroquinone.
- Heat the mixture to reflux. Water produced during the esterification will be removed azeotropically with toluene and collected in the Dean-Stark trap.
- Monitor the reaction progress by measuring the amount of water collected. The reaction is complete when the theoretical amount of water has been collected.
- Cool the reaction mixture to room temperature.
- Wash the organic phase with 5% sodium bicarbonate solution to neutralize the acid catalyst, followed by washing with brine.
- Dry the organic phase over anhydrous magnesium sulfate.
- Filter the mixture and remove the toluene and excess allyl alcohol by rotary evaporation.

- The crude **diallyl hexahydrophthalate** can be purified by vacuum distillation.

Curing of Diallyl Hexahydrophthalate Resin

Diallyl hexahydrophthalate resins are typically cured via free-radical polymerization, initiated by organic peroxides at elevated temperatures.

Materials:

- **Diallyl hexahydrophthalate** prepolymer
- Free-radical initiator (e.g., benzoyl peroxide, dicumyl peroxide)
- Fillers (e.g., short glass fibers, mineral fillers) - optional
- Mold release agent

Procedure:

- In a high-shear mixer, thoroughly blend the **diallyl hexahydrophthalate** prepolymer with the desired amount of initiator (typically 1-3% by weight) and any fillers until a homogeneous mixture is obtained.
- Apply a mold release agent to the desired mold.
- Pour or transfer the resin mixture into the preheated mold.
- Cure the resin in an oven or a press at a temperature appropriate for the chosen initiator (e.g., 150-180°C for dicumyl peroxide). Curing times will vary depending on the part thickness and initiator concentration but are typically in the range of 30-60 minutes.
- After the initial cure, a post-curing step at a slightly higher temperature (e.g., 165°C) can be performed to ensure complete crosslinking and optimize the material's properties.[8]
- Allow the molded part to cool to room temperature before demolding.

Testing of Cured Diallyl Hexahydrophthalate

The following ASTM standard test methods are recommended for characterizing the properties of the cured resin.

Mechanical Testing:

- Tensile Properties: ASTM D638 - Standard Test Method for Tensile Properties of Plastics.
- Flexural Properties: ASTM D790 - Standard Test Methods for Flexural Properties of Unreinforced and Reinforced Plastics and Electrical Insulating Materials.
- Compressive Properties: ASTM D695 - Standard Test Method for Compressive Properties of Rigid Plastics.
- Impact Strength: ASTM D256 - Standard Test Methods for Determining the Izod Pendulum Impact Resistance of Plastics.

Thermal Testing:

- Deflection Temperature Under Load (HDT): ASTM D648 - Standard Test Method for Deflection Temperature of Plastics Under Flexural Load in the Edgewise Position.
- Coefficient of Linear Thermal Expansion: ASTM E831 - Standard Test Method for Linear Thermal Expansion of Solid Materials by Thermomechanical Analysis.
- Glass Transition Temperature (T_g): ASTM E1356 - Standard Test Method for Assignment of the Glass Transition Temperatures by Differential Scanning Calorimetry.

Electrical Testing:

- Dielectric Strength: ASTM D149 - Standard Test Method for Dielectric Breakdown Voltage and Dielectric Strength of Solid Electrical Insulating Materials at Commercial Power Frequencies.
- Volume and Surface Resistivity: ASTM D257 - Standard Test Methods for DC Resistance or Conductance of Insulating Materials.
- Dielectric Constant and Dissipation Factor: ASTM D150 - Standard Test Methods for AC Loss Characteristics and Permittivity (Dielectric Constant) of Solid Electrical Insulation.

- Arc Resistance: ASTM D495 - Standard Test Method for High-Voltage, Low-Current, Dry Arc Resistance of Solid Electrical Insulation.

Mandatory Visualizations

Caption: Experimental workflow for the synthesis and curing of **diallyl hexahydrophthalate**.

Caption: Chemical structure of **diallyl hexahydrophthalate**.

Caption: Logical relationship of DAHHP properties to its application in high-reliability electronics.

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